

Application Notes & Protocols: A Modular Approach to the Total Synthesis of (–)-Daphnezomine B

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Compound of Interest

Compound Name: *Daphnezomine B*

CAS No.: 247078-43-9

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Introduction: The Challenge and Allure of Daphnezomine B

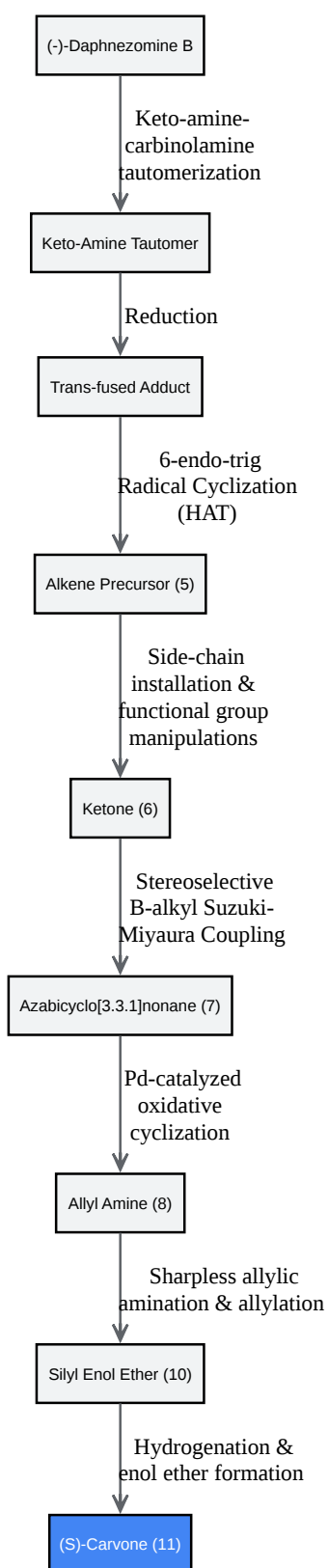
The Daphniphyllum alkaloids are a large and structurally diverse family of natural products that have captivated synthetic chemists for decades.[1] Their complex, highly congested polycyclic architectures present formidable challenges and serve as a playground for the development of novel synthetic strategies.[1][2] Among these, **daphnezomine B**, first isolated from the leaves of *Daphniphyllum humile* in 1999, is a particularly intriguing target.[3] It features a unique and rigid aza-adamantane core, a structural motif that is rare among the *Daphniphyllum* alkaloids.[1][4] This intricate architecture is not merely of academic interest; **daphnezomine B** has demonstrated notable cytotoxicity against murine lymphoma L1210 cells, with an IC_{50} of 1.2 μ M, highlighting its potential as a lead compound in drug discovery.[3]

The first total synthesis of (–)-**daphnezomine B** was accomplished by the research group of Chao Li, a landmark achievement that showcases a modular and elegant strategy.[1][5] This guide provides a detailed technical overview and step-by-step protocols for this synthesis,

intended for researchers and scientists in organic synthesis and drug development. We will dissect the key transformations, explaining the rationale behind the chosen methodologies and providing insights into the execution of these complex reactions.

Retrosynthetic Analysis: A Strategic Deconstruction

The synthetic plan for (–)-**daphnezomine B** hinges on a late-stage construction of the characteristic aza-adamantane core. The retrosynthetic analysis, as conceptualized by Li and coworkers, is depicted below.^{[1][5]} The core idea is to simplify the target molecule by strategically disconnecting key bonds, leading back to a readily available chiral starting material.



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Caption: Retrosynthetic analysis of (-)-**Daphnezomine B**.

The key disconnections in this strategy are:

- Keto-amine-carbinolamine tautomerization: The final aza-adamantane core is envisioned to arise from a keto-amine tautomer.[\[3\]](#)
- Radical Cyclization: The crucial C8-C9 bond of the bridged six-membered ring is formed via a Hydrogen Atom Transfer (HAT)-initiated intramolecular radical conjugate addition.[\[1\]](#)[\[5\]](#)
This is a powerful strategy for forming sterically congested quaternary centers.
- Suzuki-Miyaura Coupling: The cyclohexene side chain is installed using a stereoselective B-alkyl Suzuki-Miyaura coupling.[\[1\]](#)[\[5\]](#)
- Palladium-Catalyzed Oxidative Cyclization: The azabicyclo[3.3.1]nonane core, a common feature in Daphniphyllum alkaloids, is constructed through an elegant oxidative cyclization.[\[1\]](#)
- Chiral Pool Starting Material: The entire synthesis commences from the inexpensive and commercially available chiral terpene, (S)-carvone.[\[1\]](#)[\[5\]](#)

Forward Synthesis: A Step-by-Step Guide

The forward synthesis is a 14-step sequence from (S)-carvone.[\[1\]](#) Below are the detailed protocols for the key transformations.

Stage 1: Construction of the Azabicyclo[3.3.1]nonane Core

This initial stage focuses on the rapid assembly of the bicyclic core of the molecule.

1.1 Sharpless Allylic Amination and Allylation

The synthesis begins with the global hydrogenation of (S)-carvone, followed by the formation of a silyl enol ether. The key step is the introduction of the nitrogen atom via a Sharpless allylic amination.[\[1\]](#)

- Principle and Justification: The Sharpless asymmetric aminohydroxylation allows for the stereoselective introduction of an amino group and a hydroxyl group across a double bond. In this synthesis, a modified procedure is used for the α -N-tosylation of a silyl enol ether.

This method provides a reliable way to install the required nitrogen functionality at a specific stereocenter.

- Detailed Protocol:
 - To a solution of the silyl enol ether (derived from hydrogenated (S)-carvone) in acetonitrile, add the freshly prepared Sharpless aminating reagent.
 - Stir the reaction mixture at room temperature for 12-16 hours until the starting material is consumed (monitored by TLC).
 - Quench the reaction with sodium sulfite solution and extract the aqueous layer with ethyl acetate.
 - The crude amination product is then treated with sodium hydride and allyl bromide in THF to yield the N-allylated product.^[5]
 - Purify the product by flash column chromatography on silica gel.

1.2 Palladium-Catalyzed Oxidative Cyclization

With the allylated amine in hand, the azabicyclo[3.3.1]nonane ring system is constructed using a palladium-catalyzed oxidative cyclization.^{[1][5]}

- Principle and Justification: This reaction proceeds via a Wacker-type mechanism. The palladium(II) catalyst activates the terminal alkene of the allyl group, which is then attacked by the intramolecular tosylamide nucleophile. Subsequent β -hydride elimination and reductive elimination steps regenerate the palladium catalyst and form the bicyclic product. This is a highly efficient method for constructing the bicyclic core and a key all-carbon quaternary stereocenter at C5.
- Detailed Protocol:
 - To a solution of the N-allyl tosylamide in a suitable solvent (e.g., acetonitrile or toluene), add $\text{Pd}(\text{OAc})_2$ (20 mol%).
 - Stir the reaction mixture under an oxygen atmosphere (balloon) at room temperature for 24-48 hours.

- Monitor the reaction progress by TLC. Upon completion, filter the reaction mixture through a pad of Celite.
- Concentrate the filtrate under reduced pressure and purify the residue by flash column chromatography to afford the azabicyclo[3.3.1]nonane product.

Stage 2: Stereoselective Installation of the Cyclohexene Side Chain

This stage involves the crucial Suzuki-Miyaura coupling to attach the cyclohexene moiety with the correct stereochemistry.



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Caption: Workflow for the Suzuki-Miyaura Coupling Stage.

2.1 Protection and Diastereoselective Hydroboration

- Principle and Justification: To control the stereochemistry of the subsequent Suzuki-Miyaura coupling, the ketone on the azabicyclo[3.3.1]nonane core is first protected with a bulky ketal group. This bulky protecting group blocks one face of the molecule, directing the hydroboration of the exocyclic methylene group from the desired concave face, thus setting the crucial C6 stereocenter.^[1]
- Detailed Protocol:
 - Treat the azabicyclo[3.3.1]nonane with 2,2-dimethylpropane-1,3-diol in the presence of a catalytic amount of p-TsOH at 50 °C to form the bulky ketal.
 - The resulting protected compound is then subjected to hydroboration with 9-BBN.

2.2 B-alkyl Suzuki-Miyaura Coupling

- Principle and Justification: The Suzuki-Miyaura coupling is a robust and versatile cross-coupling reaction for the formation of carbon-carbon bonds. Here, it is used to couple the borane intermediate with an iodo-cyclohexenol derivative. The stereochemistry established in the hydroboration step is transferred to the final product.
- Detailed Protocol:
 - To the crude borane from the previous step, add the iodo-cyclohexenol coupling partner, a palladium catalyst (e.g., Pd(dppf)Cl₂), and a base (e.g., aqueous K₃PO₄).
 - The addition of a coligand such as AsPh₃ can improve reproducibility and catalyst turnover.[\[1\]](#)
 - Heat the reaction mixture under an inert atmosphere until the starting materials are consumed.
 - After cooling to room temperature, perform an aqueous work-up and extract the product with an organic solvent.
 - Purify by flash column chromatography.

2.3 Deprotection

- Principle and Justification: The bulky ketal protecting group is removed to reveal the ketone, which is necessary for the subsequent steps. This deprotection proved to be challenging due to the lability of the allylic alcohol. The final protocol utilizes TFA, which proceeds through a stable trifluoroacetate intermediate.[\[1\]](#)
- Detailed Protocol:
 - Treat the protected coupled product with trifluoroacetic acid (TFA).
 - The reaction initially forms a C11 trifluoroacetate intermediate, followed by the slower removal of the 1,3-dioxane protecting group.
 - Perform a basic work-up to hydrolyze the trifluoroacetate and yield the desired ketone. Note that this process leads to epimerization at the C11 position.[\[5\]](#)

Stage 3: Formation of the Aza-adamantane Precursor

This stage involves the installation of the final carbon atoms and the key cyclization to form the core of the aza-adamantane structure.

3.1 Side Chain Installation and Functional Group Manipulations

- **Principle and Justification:** A two-step sequence of nucleophilic addition of a Grignard reagent followed by dehydration is used to install the three-carbon side chain at the sterically hindered C8 ketone. Subsequent protecting group manipulations and oxidations set the stage for the crucial radical cyclization.[\[1\]](#)[\[5\]](#)

3.2 Fe-mediated Hydrogen Atom Transfer (HAT)-based Radical Cyclization

- **Principle and Justification:** This is the cornerstone of the entire synthesis. Free radical reactions are generally less sensitive to steric hindrance, making this an ideal choice for the challenging 6-endo-trig cyclization to form the sterically congested C8-C9 bond. The reaction is initiated by a hydrogen atom transfer from the substrate to an iron catalyst, generating a carbon-centered radical that undergoes conjugate addition to the enone.[\[1\]](#)
- **Detailed Protocol:**
 - In a glovebox, to a solution of the alkene precursor in a degassed solvent, add the iron catalyst (e.g., $\text{Fe}(\text{acac})_3$) and a silane reducing agent (e.g., PhSiH_3).
 - Stir the reaction mixture at room temperature for the specified time.
 - Quench the reaction and purify the product by flash column chromatography to yield the trans-fused adduct as the sole cyclized product.[\[1\]](#)

Stage 4: Completion of the Synthesis

The final steps involve the formation of the aza-adamantane core through an epimer locking strategy.

- **Principle and Justification:** The trans-fused adduct from the radical cyclization is treated with trifluoroacetic acid (TFA). This induces C10 epimerization and the formation of the

thermodynamically more stable aza-adamantane core through a keto-amine to carbinolamine tautomerization.[1][5]

- Detailed Protocol:
 - Treat the keto amine with TFA to induce C10 epimerization and the formation of daphnezomine A trifluoroacetate salt.
 - The addition of excess methanol to the reaction mixture can directly yield (–)-**daphnezomine B**. [6] Alternatively, daphnezomine A can be converted to **daphnezomine B** via methyl ester formation.[5]
 - The final product can be purified by flash column chromatography. The structure of the synthetic **daphnezomine B** was confirmed by X-ray crystallographic analysis of its hydrobromide salt.[1]

Quantitative Data Summary

Step #	Reaction	Starting Material	Product	Yield (%)
1-3	Hydrogenation, Silyl Enol Ether Formation, Sharpless Amination	(S)-Carvone	Amination Product	41
4	N-Allylation	Amination Product	Allyl Amine (8)	93
5	Pd-catalyzed Oxidative Cyclization	Allyl Amine (8)	Azabicyclo[3.3.1] nonane (7)	85
6	Ketal Protection	Azabicyclo[3.3.1] nonane (7)	Protected Ketal (13)	80
7-8	Suzuki Coupling & Deprotection	Protected Ketal (13)	Ketone (6)	58
9	Grignard Addition	Ketone (6)	Diol (18)	80
10-12	Functional Group Manipulations	Diol (18)	Enone (20)	71 (over 3 steps)
13	HAT Radical Cyclization	Alkene Precursor (5)	Trans-fused Adduct (22)	31
14	Epimerization & Tautomerization	Trans-fused Adduct (22)	Daphnezomine A (1)	53

Conclusion

The total synthesis of (–)-**daphnezomine B** by Li and coworkers is a testament to the power of modern synthetic organic chemistry. By employing a modular strategy that combines classic reactions with modern catalytic methods, they were able to conquer the significant synthetic challenges posed by this complex natural product. The key transformations, including the palladium-catalyzed oxidative cyclization, the stereoselective Suzuki-Miyaura coupling, and the

innovative HAT-based radical cyclization, provide a valuable roadmap for the synthesis of other structurally related alkaloids. The detailed protocols provided in this guide are intended to assist researchers in applying these powerful synthetic tools to their own research endeavors in natural product synthesis and medicinal chemistry.

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